

Validation & Comparative

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-Chloro-2-methoxy-5-methylbenzoic acid
CAS No.:	1368280-53-8
Cat. No.:	B2617756

[Get Quote](#)

An In-Depth Technical Guide to the Validation and Comparative Analysis of Chimeric Antigen Receptor (CAR) T-Cell Therapies

Foreword

Chimeric Antigen Receptor (CAR) T-cell therapy represents a paradigm shift in immunoncology, offering unprecedented remission rates in previously intractable hematologic malignancies.[1][2] However, this transformative potential is accompanied by significant complexities in manufacturing and biological activity, alongside risks of severe toxicities. Therefore, a rigorous, scientifically-grounded framework for the validation and comparative assessment of CAR-T cell products is not merely a regulatory necessity but a fundamental prerequisite for ensuring patient safety and therapeutic efficacy.

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of the core principles and methodologies underpinning CAR-T cell validation. Moving beyond a simple checklist of assays, we delve into the causal logic behind experimental design, emphasizing the establishment of self-validating systems that ensure data integrity and product consistency. We will explore the critical quality attributes that define a CAR-T cell product, detail the essential in-vitro and in-vivo assays for functional

characterization, and provide a framework for the comparative analysis of different CAR-T constructs and manufacturing processes.

Part 1: The Foundation - A Multi-Pillar Approach to CAR-T Product Validation

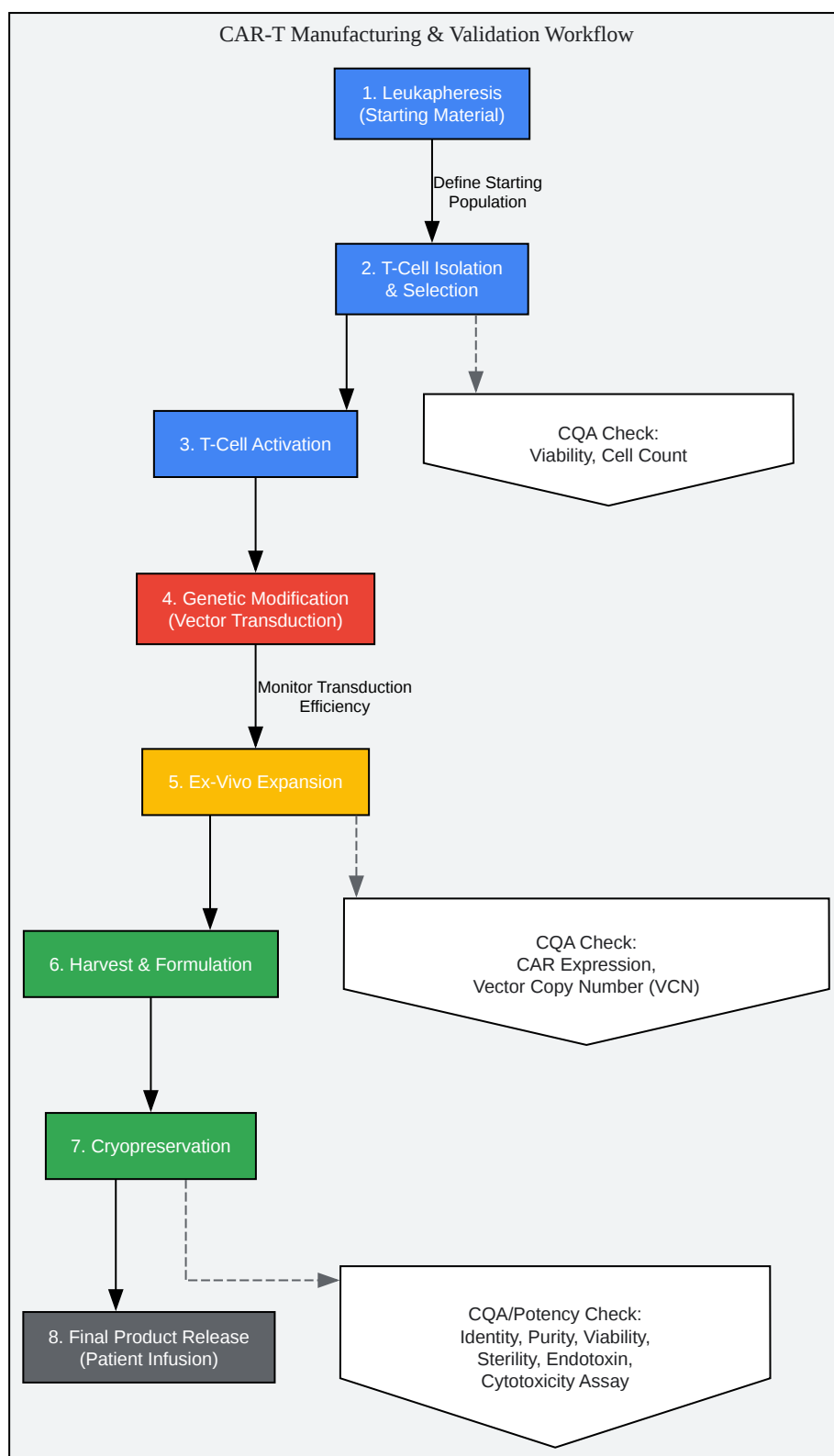
The validation of a CAR-T cell product is a multifaceted process that begins with the starting material and extends through manufacturing to final product release testing.^{[3][4]} The goal is to ensure that every lot produced is consistent, safe, and potent. This process is guided by recommendations from regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).^{[5][6]}

Manufacturing Process Control and Characterization (CMC)

The principle of "the process is the product" is paramount in cell therapy.^[3] Variability in starting materials (patient apheresis) and complex, multi-step manufacturing procedures demand a robust control strategy.^{[4][7]}

- **Critical Process Parameters (CPPs):** These are key operating parameters that must be controlled within a defined range to ensure the product meets its quality attributes. Examples include T-cell activation stimuli, vector transduction conditions (e.g., multiplicity of infection), and cell expansion kinetics.^[8]
- **Critical Quality Attributes (CQAs):** These are the physical, chemical, biological, or microbiological attributes that should be within an appropriate limit, range, or distribution to ensure the desired product quality.^[8] For CAR-T cells, CQAs include identity, purity, viability, potency, and safety.

The entire manufacturing workflow, from donor T-cell isolation to final formulation, must be conducted under Good Manufacturing Practice (GMP) to ensure product safety, quality, and consistency.^{[9][10]}



[Click to download full resolution via product page](#)

Caption: High-level overview of the CAR-T manufacturing and validation workflow.

Identity, Purity, and Viability Assays

These assays confirm that the final product contains the correct cells and is suitable for infusion. Flow cytometry is the central technology for these assessments due to its ability to provide multi-parameter, single-cell data.[\[11\]](#)[\[12\]](#)

- **Identity:** Confirms the presence of T-cells (CD3+) that express the specific CAR construct. CAR detection can be achieved using anti-idiotypic antibodies, target fusion proteins, or anti-tag antibodies that recognize a component of the CAR structure.[\[11\]](#)[\[13\]](#)
- **Purity:** Quantifies the percentage of CAR-positive cells within the total T-cell population and assesses the presence of contaminating cells (e.g., B-cells, monocytes).
- **Viability:** Measures the percentage of live cells, typically using a dye exclusion method like 7-AAD or propidium iodide via flow cytometry.

Attribute	Primary Assay	Typical Acceptance Criteria (Phase-Dependent)	Rationale
Identity	Multiparameter Flow Cytometry	>80% CD3+ T-Cells	Ensures the product is T-cell based.
CAR Expression	Flow Cytometry (CAR-specific reagent)	10-80% CAR+ of T-Cells	Confirms successful genetic modification. Wide range reflects process and patient variability.
Viability	Flow Cytometry (Dye Exclusion)	>70% Viable Cells	Ensures a sufficient number of live cells are infused to enable therapeutic effect.
Purity	Flow Cytometry	Residual B-Cells (CD19+) <1%	Minimizes contamination from other cell types.

Potency: The Quantitative Measure of Biological Activity

Potency is a critical CQA that measures the specific biological function of the CAR-T product. [14] For CAR-T cells, this is primarily their ability to recognize and kill target tumor cells. A robust potency assay should be quantitative, reflect the product's mechanism of action, and be correlated with clinical efficacy where possible.[15]

1.3.1 In-Vitro Cytotoxicity Assays

The primary function of a CAR-T cell is to kill tumor cells expressing the target antigen.[16] Cytotoxicity assays are therefore the cornerstone of potency testing.

- Mechanism: These assays involve co-culturing CAR-T cells (effector cells) with antigen-expressing tumor cells (target cells) at various effector-to-target (E:T) ratios.[15][16]
- Readouts:
 - LDH Release Assay: Measures the release of lactate dehydrogenase (LDH) from lysed target cells.[15][17]
 - Imaging/Flow Cytometry-Based Assays: Use fluorescent dyes to distinguish live and dead target cells, providing a direct and sensitive measure of killing.[18][19] This is often the preferred method for its precision.
 - Luminescence-Based Assays: Utilize target cell lines engineered to express luciferase; a decrease in luminescence corresponds to cell death.[16][18]

1.3.2 Cytokine Release Assays

Upon antigen recognition, CAR-T cells become activated and release a cascade of cytokines (e.g., IFN- γ , TNF- α , IL-2), which mediate their anti-tumor function but can also cause severe toxicities like Cytokine Release Syndrome (CRS).[20][21]

- Mechanism: Supernatants from the CAR-T and target cell co-cultures are collected and analyzed.
- Readouts:

- ELISA: Measures the concentration of a single cytokine, often IFN- γ , as a primary indicator of activation.[15]
- Multiplex Bead Assays (e.g., Luminex): Simultaneously quantifies a panel of cytokines, providing a comprehensive profile of the T-cell response and a more predictive assessment of potential for CRS.[15]

Protocol Example: Flow Cytometry-Based Cytotoxicity Assay

- Preparation:
 - Label target cells (e.g., CD19+ NALM-6) with a cell trace dye (e.g., CFSE) to distinguish them from effector cells.
 - Prepare CAR-T cells (effector) and non-transduced T-cells (negative control).
- Co-Culture:
 - Plate labeled target cells at a fixed density (e.g., 5×10^4 cells/well) in a 96-well U-bottom plate.
 - Add effector cells at various E:T ratios (e.g., 10:1, 5:1, 2:1, 1:1). Include "target cells only" (spontaneous death) and "target cells + lysis agent" (maximum killing) controls.
- Incubation:
 - Incubate the plate for a defined period (e.g., 4 or 24 hours) at 37°C, 5% CO₂.
- Staining & Acquisition:
 - Harvest cells and add a viability dye (e.g., 7-AAD) that will stain dead cells.
 - Acquire samples on a flow cytometer.
- Analysis:
 - Gate on the target cell population (CFSE-positive).

- Within the target gate, quantify the percentage of dead cells (7-AAD-positive).
- Calculate specific lysis using the formula: $\% \text{ Specific Lysis} = 100 * (\% \text{ Experimental Lysis} - \% \text{ Spontaneous Lysis}) / (\% \text{ Maximum Lysis} - \% \text{ Spontaneous Lysis})$

Safety Evaluation

Safety testing is crucial to mitigate risks associated with gene therapy products.[\[7\]](#)

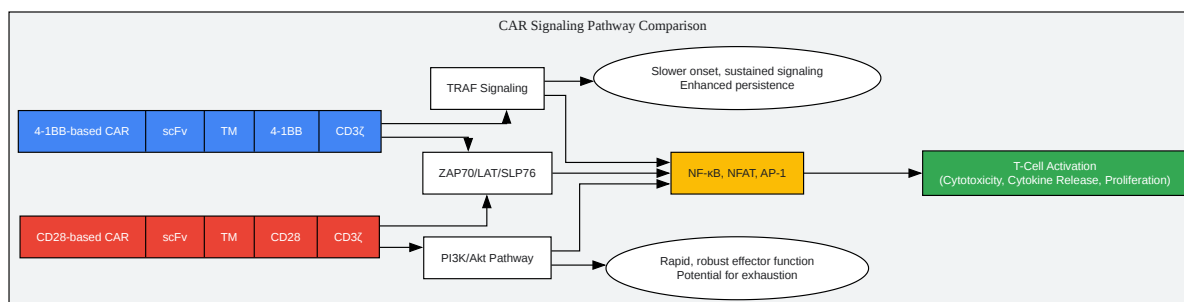
- Vector Safety:
 - Vector Copy Number (VCN): Measures the average number of vector copies integrated into the genome of each cell. High VCN can increase the risk of insertional oncogenesis. [\[22\]](#) This is typically measured by qPCR or dPCR.
 - Replication Competent Lentivirus/Retrovirus (RCL/RCR): Assays must be performed to ensure the viral vectors used for gene transfer have not recombined to form replication-competent viruses.[\[23\]](#)
- Genomic Integrity: For therapies involving genome editing (e.g., CRISPR), extensive analysis is required to detect potential off-target edits and chromosomal abnormalities.[\[24\]](#) [\[25\]](#)
- In-Vivo Toxicology: Preclinical animal models are used to assess on-target, off-tumor toxicity, CAR-T cell expansion and persistence, and potential for CRS.[\[26\]](#) Immunodeficient mice (e.g., NSG) engrafted with human tumors are the most common models.[\[26\]](#)[\[27\]](#)

Part 2: The Comparative Analysis Framework

As the field matures, the focus shifts from demonstrating proof-of-concept to optimizing CAR-T therapies for improved efficacy and safety. This requires a systematic framework for comparing different CAR-T products. Recently, the FDA has signaled a shift towards requiring randomized clinical trials that demonstrate superiority over existing therapies for new approvals.[\[28\]](#)[\[29\]](#)

Comparing CAR Constructs: The Impact of Design

The design of the CAR construct itself is a major determinant of its function.[\[30\]](#)



[Click to download full resolution via product page](#)

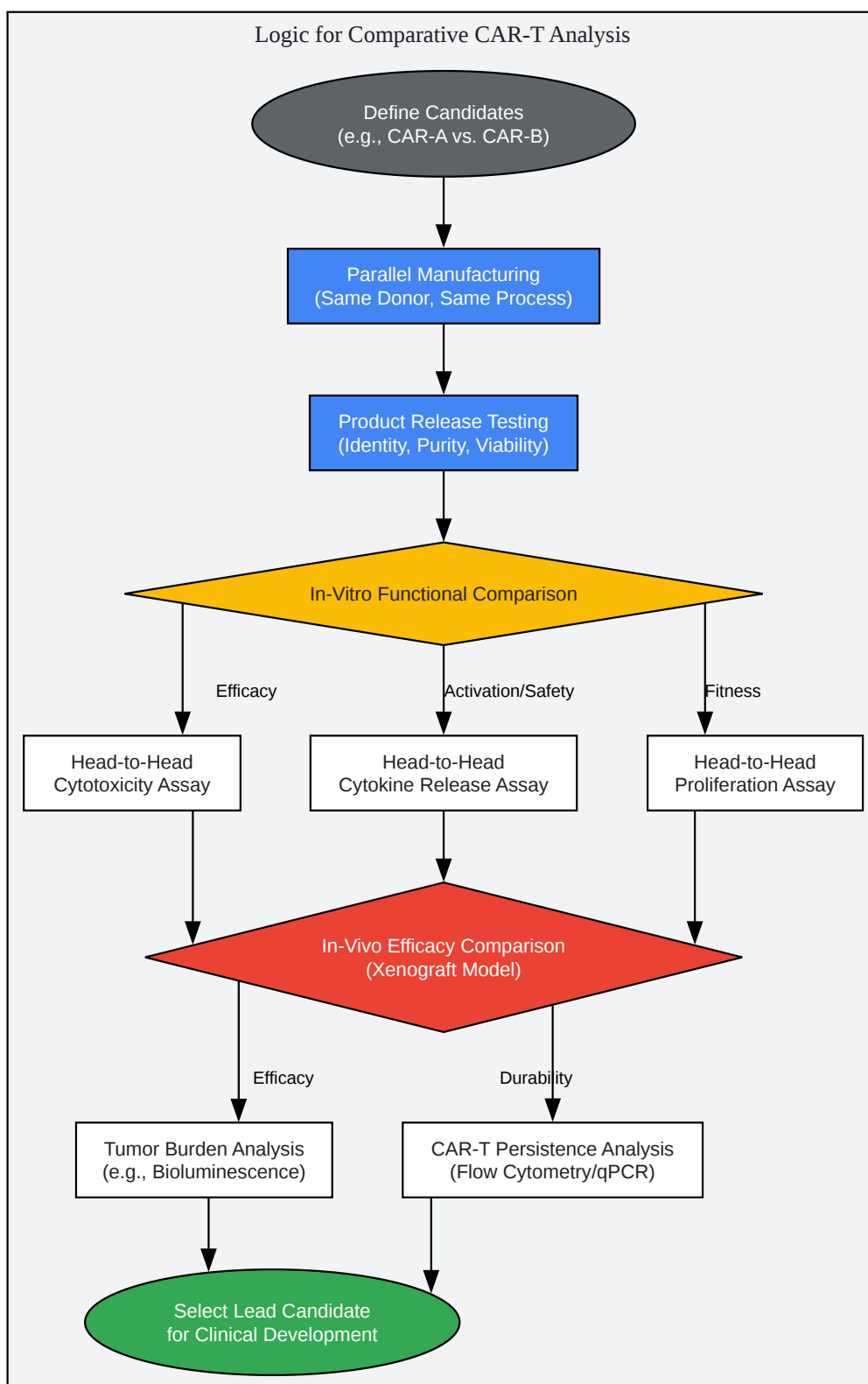
Caption: Simplified signaling pathways for second-generation CD28 vs. 4-1BB CARs.

- Co-stimulatory Domain: The choice between CD28 and 4-1BB is a critical design feature.
 - CD28: Promotes rapid T-cell proliferation and potent effector functions but can lead to faster T-cell exhaustion.[30]
 - 4-1BB: Induces a more gradual T-cell expansion and is associated with enhanced long-term persistence and a memory-like phenotype.[2][30] Meta-analyses suggest 4-1BB constructs may have a more favorable safety profile regarding neurotoxicity.[2]
- Antigen Binding Domain (scFv): The affinity of the scFv can impact on-target efficacy versus on-target, off-tumor toxicity.
- Bispecific CARs: Tandem or dual CARs targeting two different antigens (e.g., CD19 and CD22) are being developed to combat antigen escape, a common mechanism of relapse. [31]

Feature	CD28 Co-stimulation	4-1BB (CD137) Co-stimulation	References
Signaling	Strong, rapid activation (PI3K-Akt pathway)	Slower, sustained signaling (TRAF pathway)	[30]
T-Cell Phenotype	Effector / Effector Memory	Central Memory / Memory Stem Cell	[4]
Proliferation	Rapid and high peak expansion	Slower but more sustained expansion	[30]
Persistence	Shorter in-vivo persistence	Longer in-vivo persistence	[30]
Clinical Profile	Potent, fast anti-tumor response; potential for faster exhaustion	Durable responses; lower incidence of severe neurotoxicity	[2] [30]

Head-to-Head Preclinical Evaluation

A direct comparative analysis requires running experiments in parallel under identical conditions.



[Click to download full resolution via product page](#)

Caption: Logical workflow for a head-to-head preclinical comparison of two CAR-T candidates.

- **In-Vitro Comparison:** The functional assays described in Part 1 (cytotoxicity, cytokine release, proliferation) should be performed side-by-side. This allows for direct comparison of killing efficiency, activation profiles, and proliferative capacity.
- **In-Vivo Comparative Efficacy:** Using a validated animal model, different CAR-T products are administered to tumor-bearing mice. Key readouts include tumor growth inhibition/regression, survival, and CAR-T cell expansion and persistence in peripheral blood or tissues.[\[32\]](#)[\[33\]](#)

Conclusion and Future Perspectives

The validation and comparative analysis of CAR-T cell therapies is a complex but essential discipline that underpins the clinical success of these transformative treatments. A deep understanding of the manufacturing process, coupled with a suite of robust, validated assays for identity, purity, potency, and safety, is critical for regulatory approval and ensuring patient well-being.

The future of CAR-T validation will likely involve the adoption of more sophisticated analytical technologies, such as single-cell multi-omics, to gain deeper insights into the heterogeneity and functional state of CAR-T cell products. Furthermore, as the field moves towards allogeneic "off-the-shelf" products and therapies for solid tumors, new validation challenges and comparative questions will emerge, requiring continuous innovation in our analytical and preclinical evaluation strategies. The systematic, science-driven approach outlined in this guide provides a durable framework for navigating these future challenges and unlocking the full potential of CAR-T cell therapy.

References

- Cerba Research. (n.d.). Development and Validation of Flow Cytometry Assays for Autologous and Allogeneic CAR T in Global Clinical Programs. Cerba Research. Retrieved from [\[Link\]](#)
- Gaudel, C., et al. (2026, January 13). An Innovative In Vivo Model for CAR-T-Cell Therapy Development: Efficacy Evaluation of CD19-Targeting CAR-T Cells on Human Lymphoma, Using the Chicken CAM Assay. MDPI. Retrieved from [\[Link\]](#)

- Wesch, D., et al. (n.d.). Advanced Flow Cytometry Assays for Immune Monitoring of CAR-T Cell Applications. *Frontiers in Immunology*. Retrieved from [\[Link\]](#)
- Wang, D., et al. (2026, January 27). In vivo engineering of CAR-T cells: delivery strategies and clinical translation. *Journal of Hematology & Oncology*. Retrieved from [\[Link\]](#)
- Wang, M., & Rivière, I. (n.d.). Preclinical Evaluation of CAR T Cell Function: In Vitro and In Vivo Models. *Cancers*. Retrieved from [\[Link\]](#)
- Bago, A. G., et al. (2025, June 19). In vivo CAR T cell generation to treat cancer and autoimmune disease. *Science*. Retrieved from [\[Link\]](#)
- Beaney, A. (2025, October 21). FDA's latest CGT guidance streamlines path for in vivo CAR-T development. *Clinical Trials Arena*. Retrieved from [\[Link\]](#)
- Lee, C. H., et al. (n.d.). Optimizing Ex Vivo CAR-T Cell-Mediated Cytotoxicity Assay through Multimodality Imaging. *International Journal of Molecular Sciences*. Retrieved from [\[Link\]](#)
- Wermke, M., et al. (n.d.). Monitoring of Circulating CAR T Cells: Validation of a Flow Cytometric Assay, Cellular Kinetics, and Phenotype Analysis Following Tisagenlecleucel. *Frontiers in Immunology*. Retrieved from [\[Link\]](#)
- Giavridis, T., et al. (2024, April 12). Self-regulating CAR-T cells modulate cytokine release syndrome in adoptive T-cell therapy. *Journal of Experimental Medicine*. Retrieved from [\[Link\]](#)
- EMJ. (2026, February 21). Meta Analysis Compares CAR T Constructs. Retrieved from [\[Link\]](#)
- AABB. (2025, December 12). FDA Leaders Outline New Regulatory Framework for Oncologic CAR T-Cell Therapy Approvals. Retrieved from [\[Link\]](#)
- Salter, A. I., et al. (n.d.). Comparative analysis of TCR and CAR signaling informs CAR designs with superior antigen sensitivity and in vivo function. *Science Signaling*. Retrieved from [\[Link\]](#)
- Davies, D. M., et al. (2021, July 15). Development and Validation of a Good Manufacturing Process for IL-4-Driven Expansion of Chimeric Cytokine Receptor-Expressing CAR T-Cells. *MDPI*. Retrieved from [\[Link\]](#)

- Wesch, D., et al. (n.d.). Advanced Flow Cytometry Assays for Immune Monitoring of CAR-T Cell Applications. Frontiers. Retrieved from [\[Link\]](#)
- Cytiva. (n.d.). Cell therapy process development and validation. Retrieved from [\[Link\]](#)
- Yakhak Hoeji. (2025, June 30). Emerging Advances in Solid Tumor Immunotherapy: A Comparative Review of CAR-T, CAR-NK, CAR-M, and TIL Therapies. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration. (2024, March 11). Considerations for the Development of Chimeric Antigen Receptor (CAR) T Cell Products. Retrieved from [\[Link\]](#)
- Sarikonda, G., et al. (2021, January 15). Best practices for the development, analytical validation and clinical implementation of flow cytometric methods for chimeric antigen receptor T cell analyses. PubMed. Retrieved from [\[Link\]](#)
- LIDE Biotech. (n.d.). Precise In Vivo CAR-T Efficacy Evaluation Studies. Retrieved from [\[Link\]](#)
- Sartorius. (n.d.). Phenotypic and Functional Characterization of CAR-T Cells with Advanced Flow Cytometry and Live-Cell Analysis. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration. (n.d.). Considerations for the Development of Chimeric Antigen Receptor (CAR) T Cell Products: Guidance for Industry. Retrieved from [\[Link\]](#)
- MarinBio. (2025, July 24). Potency Assays and Release Testing of CAR T-Cell Therapies. Retrieved from [\[Link\]](#)
- BPS Bioscience. (n.d.). FUNCTIONAL VALIDATION OF CAR-T CELLS. Retrieved from [\[Link\]](#)
- Hutter, C., et al. (2024, December 10). Novel strategies to assess cytokine release mediated by chimeric antigen receptor T cells based on the adverse outcome pathway concept. Taylor & Francis Online. Retrieved from [\[Link\]](#)
- Cerba Research. (n.d.). Prioritizing Safety in CAR-T Therapy: Patient Monitoring with Cerba Research's Testing Portfolio. Retrieved from [\[Link\]](#)

- Henderson, J. (2025, December 9). FDA Outlines New Superiority Standard for Future CAR-T Approvals. Applied Clinical Trials. Retrieved from [[Link](#)]
- Labanieh, L., et al. (n.d.). Tandem CAR-T cell therapy: recent advances and current challenges. Frontiers. Retrieved from [[Link](#)]
- ASH Publications. (2023, November 2). Development and Clinical Validation of an Ultra-Fast CAR-T Manufacturing Platform Enabling Production of CAR-T Cells in Less Than 1 Day. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Best practices for the development, analytical validation and clinical implementation of flow cytometric methods for chimeric antigen receptor T cell analyses. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). LDH CAR T cell cytotoxicity assay Step 1: Plate 100 mL of tumor cell.... Retrieved from [[Link](#)]
- Schaut, W., et al. (2022, April 21). Regulatory Requirements For CAR-T Starting Materials. Cell and Gene. Retrieved from [[Link](#)]
- iQ Biosciences. (n.d.). CAR T-Cell Cytotoxicity Assay. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Structural comparison of different generations of CAR T. The.... Retrieved from [[Link](#)]
- CASSS. (2018, July 11). Considerations in Validating Car T Cell Therapy Manufacturing Processes. Retrieved from [[Link](#)]
- CellCarta. (n.d.). Best practices for the development, analytical validation and clinical implementation of flow cytometric methods for chimeric antigen receptor T cell analyses. Retrieved from [[Link](#)]
- Al-Maswady, R. H., et al. (n.d.). CAR-T cell manufacturing: Major process parameters and next-generation strategies. Journal of Experimental Medicine. Retrieved from [[Link](#)]
- European Medicines Agency. (n.d.). Guidelines relevant for advanced therapy medicinal products. Retrieved from [[Link](#)]

- BioProcess International. (2026, January 1). Setting Specifications for CAR-T Therapy According to Program Development Phase. Retrieved from [\[Link\]](#)
- National Institutes of Health. (n.d.). Regulatory considerations for genome-edited T-cell therapies. Trends in Biotechnology. Retrieved from [\[Link\]](#)
- XiltriX. (2026, January 17). CAR T-Cells: Ensure Quality, Safety, and Accuracy with Monitoring. Retrieved from [\[Link\]](#)
- ATTC Network. (n.d.). Cell Therapy Report on Current Guidelines Regarding Advanced Cell Therapy Pre-clinical Safety, Efficacy and Potency Testing. Retrieved from [\[Link\]](#)
- Labiotech.eu. (2017, December 19). How to Deal with Regulations to Get Approval for CAR-T Cells. Retrieved from [\[Link\]](#)
- medRxiv. (2025, October 10). Genomic correlates of clinical CAR-T cell activity. Retrieved from [\[Link\]](#)
- Precision BioSciences. (2021, October 8). Precision BioSciences Statement on Safety of its Allogeneic CAR T Cells. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Advanced Flow Cytometry Assays for Immune Monitoring of CAR-T Cell Applications - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [emjreviews.com \[emjreviews.com\]](#)
- 3. [casss.org \[casss.org\]](#)
- 4. CAR-T cell manufacturing: Major process parameters and next-generation strategies - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)

- [5. Considerations for the Development of Chimeric Antigen Receptor \(CAR\) T Cell Products | FDA \[fda.gov\]](#)
- [6. bioprocessintl.com \[bioprocessintl.com\]](#)
- [7. fda.gov \[fda.gov\]](#)
- [8. cytivalifesciences.com \[cytivalifesciences.com\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. Regulatory Requirements for Making CAR T Cells \[cellandgene.com\]](#)
- [11. cerbaresearch.com \[cerbaresearch.com\]](#)
- [12. Best practices for the development, analytical validation and clinical implementation of flow cytometric methods for chimeric antigen receptor T cell analyses - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Frontiers | Monitoring of Circulating CAR T Cells: Validation of a Flow Cytometric Assay, Cellular Kinetics, and Phenotype Analysis Following Tisagenlecleucel \[frontiersin.org\]](#)
- [14. theattcnetwork.co.uk \[theattcnetwork.co.uk\]](#)
- [15. marinbio.com \[marinbio.com\]](#)
- [16. bpsbioscience.com \[bpsbioscience.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. Optimizing Ex Vivo CAR-T Cell-Mediated Cytotoxicity Assay through Multimodality Imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. CAR T-Cell Cytotoxicity Assay | iQ Biosciences \[iqbiosciences.com\]](#)
- [20. Frontiers | Advanced Flow Cytometry Assays for Immune Monitoring of CAR-T Cell Applications \[frontiersin.org\]](#)
- [21. tandfonline.com \[tandfonline.com\]](#)
- [22. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [23. cerbaresearch.com \[cerbaresearch.com\]](#)
- [24. Regulatory considerations for genome-edited T-cell therapies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [25. Precision BioSciences Statement on Safety of its Allogeneic CAR T Cells | Precision BioSciences \[investor.precisionbiosciences.com\]](#)
- [26. Preclinical Evaluation of CAR T Cell Function: In Vitro and In Vivo Models - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [27. Precise In Vivo CAR-T Efficacy Evaluation Studies | LIDE Biotech \[lidebiotech.com\]](#)
- [28. FDA Leaders Outline New Regulatory Framework for Oncologic CAR T-Cell Therapy Approvals \[aabb.org\]](#)
- [29. appliedclinicaltrials.com \[appliedclinicaltrials.com\]](#)
- [30. Comparative analysis of TCR and CAR signaling informs CAR designs with superior antigen sensitivity and in vivo function - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [31. Frontiers | Tandem CAR-T cell therapy: recent advances and current challenges \[frontiersin.org\]](#)
- [32. mdpi.com \[mdpi.com\]](#)
- [33. In vivo engineering of CAR-T cells: delivery strategies and clinical translation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Validation & Comparative]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2617756/docs#validation-comparative\]](https://www.benchchem.com/product/b2617756/docs#validation-comparative)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check